

Introduction: Acknowledging the Utility and Hazard of a Key Building Block

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Compound of Interest

Compound Name: 2-Fluoro-5-hydroxybenzonitrile

Cat. No.: B173201

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2-Fluoro-5-hydroxybenzonitrile, also known as 3-Cyano-4-fluorophenol, is a substituted aromatic compound of significant interest in medicinal and agricultural chemistry. Its unique arrangement of fluoro, hydroxyl, and nitrile functional groups makes it a versatile intermediate for synthesizing complex molecules, including novel therapeutic agents and advanced materials.^[1] However, the very reactivity that makes this compound valuable also necessitates a profound understanding of its potential hazards.

This guide moves beyond a standard Material Safety Data Sheet (MSDS) to provide a deeper, more contextualized understanding of the safe handling, storage, and emergency management of **2-Fluoro-5-hydroxybenzonitrile**. As Senior Application Scientists, our goal is to empower researchers to utilize this chemical's full potential while upholding the highest standards of laboratory safety. This document is built on the pillars of expertise, validated protocols, and authoritative data to ensure scientific integrity.

Physicochemical Identity and Properties

A foundational understanding of a chemical's physical properties is the first step in a robust safety assessment. These characteristics influence its behavior under various laboratory conditions, from storage to reaction workups.

Chemical Structure

The arrangement of functional groups on the benzene ring dictates the molecule's reactivity, intermolecular interactions, and toxicological profile.

Caption: Chemical structure of **2-Fluoro-5-hydroxybenzonitrile**.

Core Properties

The following table summarizes the key physicochemical data for **2-Fluoro-5-hydroxybenzonitrile**, compiled from authoritative chemical databases.

Property	Value	Source
CAS Number	104798-53-0	[2]
Molecular Formula	C ₇ H ₄ FNO	[2]
Molecular Weight	137.11 g/mol	[2]
Appearance	Solid	
Boiling Point	98-108 °C	
Purity	Typically ≥98%	
Synonyms	3-Cyano-4-fluorophenol	

Hazard Analysis: A GHS-Guided Perspective

2-Fluoro-5-hydroxybenzonitrile is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[3] Its primary hazards are acute toxicity, skin irritation, and serious eye irritation. The causality behind this is rooted in its chemical nature; nitriles can exhibit toxicity, while the phenolic hydroxyl group and the reactive benzene ring can contribute to irritant properties.

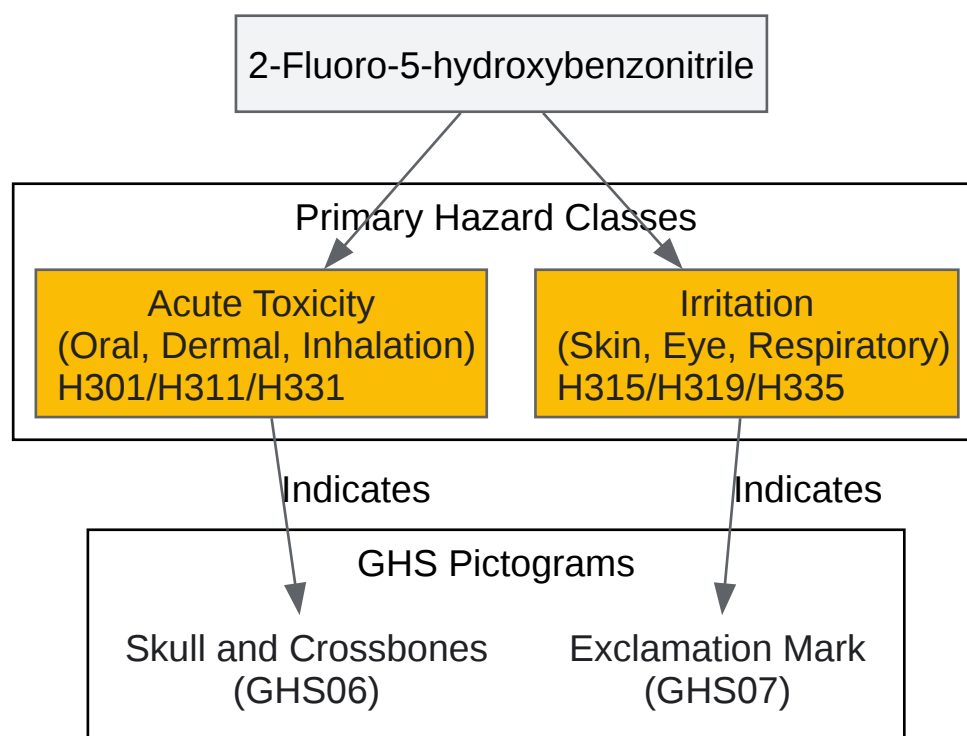
GHS Classification Summary

The following GHS classifications have been reported for this compound. It is crucial to note that classifications can vary slightly between suppliers based on the purity and specific data used.[2]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	H301: Toxic if swallowed / H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3 / 4	H311: Toxic in contact with skin / H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Visualizing Hazard Communication

The GHS system uses pictograms for immediate hazard recognition. For **2-Fluoro-5-hydroxybenzonitrile**, the "Skull and Crossbones" and "Exclamation Mark" are the most relevant symbols, representing its acute toxicity and irritant properties, respectively.



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Caption: GHS hazard classification pathway for the compound.

Exposure Control and Safe Handling Protocols

A self-validating safety protocol relies on a multi-layered approach, combining engineering controls, administrative procedures, and personal protective equipment (PPE). The primary goal is to minimize all potential routes of exposure—inhalation, dermal contact, and ingestion.

Engineering Controls: The First Line of Defense

All manipulations of solid **2-Fluoro-5-hydroxybenzonitrile** that could generate dust, as well as any handling of its solutions, must be performed within a certified chemical fume hood.[4] The rationale is to contain and exhaust any airborne particles or vapors at the source, preventing inhalation. The work area should also be equipped with an accessible eyewash station and a safety shower.[5]

Personal Protective Equipment (PPE): The Essential Barrier

The choice of PPE is not arbitrary; it is dictated by the specific hazards of the chemical.

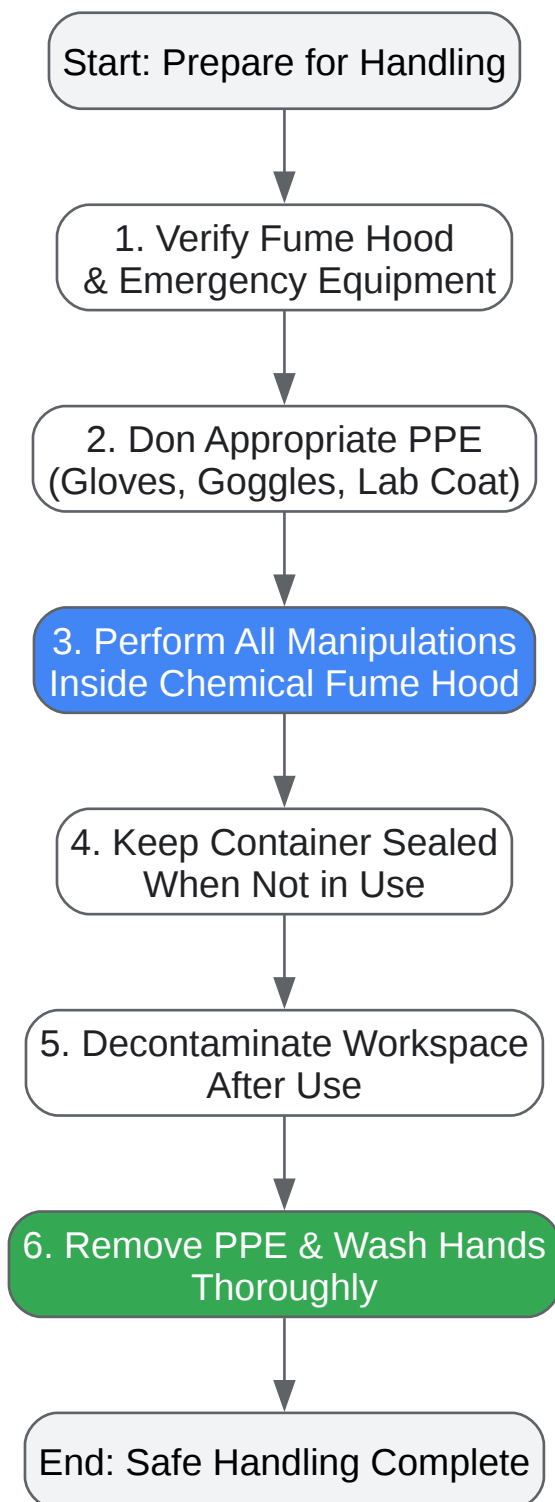
- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Always inspect gloves for tears or punctures before use. Contaminated gloves should be removed using the proper technique to avoid skin contact and disposed of as hazardous waste.
- **Eye and Face Protection:** Chemical safety goggles are mandatory.^[5] If there is a splash hazard, a face shield should be worn in addition to goggles.
- **Skin and Body Protection:** A standard laboratory coat is required. Ensure it is fully buttoned. For larger quantities or in case of a significant spill risk, a chemically resistant apron may be necessary.^[6]
- **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.^{[4][5]}

Step-by-Step Safe Handling Workflow

This protocol is designed to be a self-validating system where each step mitigates a specific risk.

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of any unnecessary items. Verify the location of the nearest eyewash station and safety shower.
- **PPE Donning:** Put on all required PPE as described in section 3.2.
- **Weighing and Transfer:** Conduct all weighing and transfers of the solid material within the fume hood to contain any dust. Use a spatula for transfers and handle containers carefully to avoid physical damage.^[6]
- **During Use:** Keep containers securely sealed when not in use.^[6] Avoid any actions that could generate aerosols.
- **Post-Handling:** After completion, decontaminate the work surface. Wash hands thoroughly with soap and water after removing gloves.^[6]

- Hygiene: Do not eat, drink, or smoke in any area where this chemical is handled or stored.^[7]



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Caption: A step-by-step workflow for safe handling.

Storage and Incompatibility

Proper storage is critical for maintaining the chemical's integrity and preventing hazardous reactions.

- Conditions: Store in a cool, dry, and well-ventilated area.^{[6][7]} The storage temperature should be ambient or as recommended by the supplier.
- Containers: Keep the container tightly closed to prevent contamination and potential sublimation or reaction with atmospheric moisture.^[5]
- Incompatibilities: Store away from strong oxidizing agents and incompatible foodstuff containers.^{[5][6]} Contact with strong oxidizers could lead to a vigorous, potentially explosive reaction.

Emergency Response and First-Aid Protocols

In the event of an exposure or spill, a rapid and correct response is crucial.

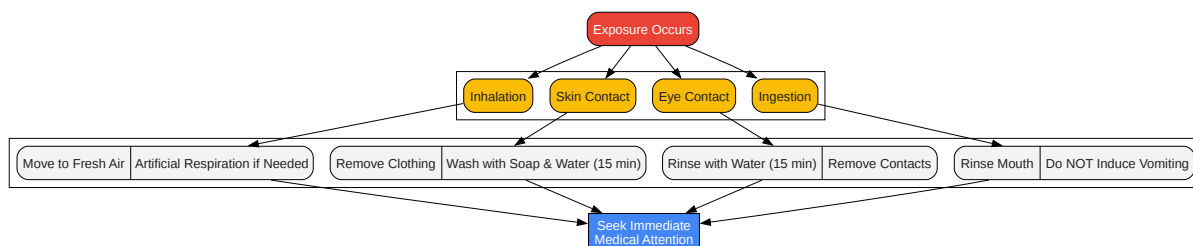
First-Aid Measures

The following protocols should be followed while seeking immediate medical attention. Provide the attending medical personnel with a copy of the safety data sheet.

Exposure Route	First-Aid Protocol
Inhalation	1. Immediately move the affected person to fresh air.[6] 2. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[4] 3. Keep the person warm and at rest.[6] 4. Seek immediate medical attention.
Skin Contact	1. Immediately remove all contaminated clothing and footwear.[6] 2. Flush the affected skin with large amounts of running water and soap for at least 15 minutes.[5][6] 3. Seek medical attention if irritation persists.
Eye Contact	1. Immediately flush eyes with copious amounts of running water for at least 15 minutes, holding the eyelids open to ensure complete irrigation. [5] 2. Remove contact lenses if present and easy to do so.[5] 3. Seek immediate medical attention.
Ingestion	1. Rinse the mouth thoroughly with water. Do NOT induce vomiting.[8] 2. If the person is conscious, have them drink plenty of water.[5] 3. Never give anything by mouth to an unconscious person.[8] 4. Seek immediate medical attention.

Spill Management

- Minor Spills: Evacuate non-essential personnel. Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.[5] Place the material into a suitable, labeled container for hazardous waste disposal.[6] Clean the spill area with soap and water.
- Major Spills: Evacuate the area immediately and alert emergency personnel. Only trained personnel with appropriate respiratory protection should attempt to clean up a large spill.



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